

Thermo-stability of 3-Bromo-2-methoxybenzaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 3-Bromo-2-methoxybenzaldehyde

Cat. No.: B113158

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This technical guide provides a comprehensive overview of the current understanding of the thermal stability of **3-Bromo-2-methoxybenzaldehyde**. Due to a lack of specific studies on this compound, this paper also includes data from related isomers to provide a comparative context for its potential thermal properties.

Physicochemical and Thermal Properties

Direct experimental data on the thermo-stability of **3-Bromo-2-methoxybenzaldehyde**, such as its decomposition temperature, is not readily available in public literature. However, information on its isomers and related compounds can offer valuable insights into its potential thermal behavior. The following table summarizes the available data for **3-Bromo-2-methoxybenzaldehyde** and its structural isomers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Flash Point (°C)	Notes
3-Bromo-2-methoxybenzaldehyde	88275-87-0	C ₈ H ₇ BrO ₂	215.04	Not available	Not available	Not applicable	Solid form.[1] [2]
3-Bromo-4-hydroxy-5-methoxybenzaldehyde	2973-76-4	C ₈ H ₇ BrO ₃	231.04	166 - 167	314	Not available	Stable at room temperature in closed containers.[3]
2-Bromo-3-hydroxy-4-methoxybenzaldehyde	2973-58-2	C ₈ H ₇ BrO ₃	231.04	202 - 207	Not available	Not applicable	Combustible solid.[4]
5-Bromo-2-hydroxy-3-methoxybenzaldehyde	5034-74-2	C ₈ H ₇ BrO ₃	231.04	125 - 127	Not available	Not available	Solid form.[5] [6]

3-Bromo-4-methoxybenzaldehyde	34841-06-0	C_8H_7BrO ₂	215.04	49 - 54	Not available	> 110	Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen halides. [7]
3-Bromobenzaldehyde	3132-99-8	C_7H_5BrO	185.02	Not available	Not available	Not available	Decomposes in contact with water.[8]

Potential Thermal Decomposition and Hazards

While a specific decomposition temperature for **3-Bromo-2-methoxybenzaldehyde** is not documented, general information for related bromo-organic compounds suggests that thermal decomposition can lead to the release of irritating gases and vapors.[8] For isomers like 3-Bromo-4-hydroxy-5-methoxybenzaldehyde and 3-Bromo-4-methoxybenzaldehyde, decomposition products are noted to include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr).[3] It is reasonable to anticipate that **3-Bromo-2-methoxybenzaldehyde** would exhibit similar decomposition products under elevated temperatures.

The safety data for **3-Bromo-2-methoxybenzaldehyde** indicates it is a combustible solid.[1]

Experimental Protocols for Thermal Analysis

To definitively determine the thermo-stability of **3-Bromo-2-methoxybenzaldehyde**, standardized thermal analysis techniques should be employed. The following are generalized experimental protocols for Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point, enthalpy of fusion, and identify any other thermal transitions (e.g., glass transition, polymorphism).

Methodology:

- **Sample Preparation:** A small amount of the sample (typically 1-5 mg) is accurately weighed into an aluminum DSC pan. An empty, hermetically sealed aluminum pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and enthalpy using certified standards (e.g., indium).
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves an initial isothermal period, followed by a linear heating ramp (e.g., 10 °C/min) to a temperature above the expected melting point. The experiment is conducted under an inert atmosphere (e.g., nitrogen) to prevent oxidative degradation.
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The melting point is determined from the onset or peak of the endothermic melting transition. The area under the melting peak corresponds to the enthalpy of fusion.

Thermogravimetric Analysis (TGA)

Objective: To determine the onset of thermal decomposition and to quantify mass loss as a function of temperature.

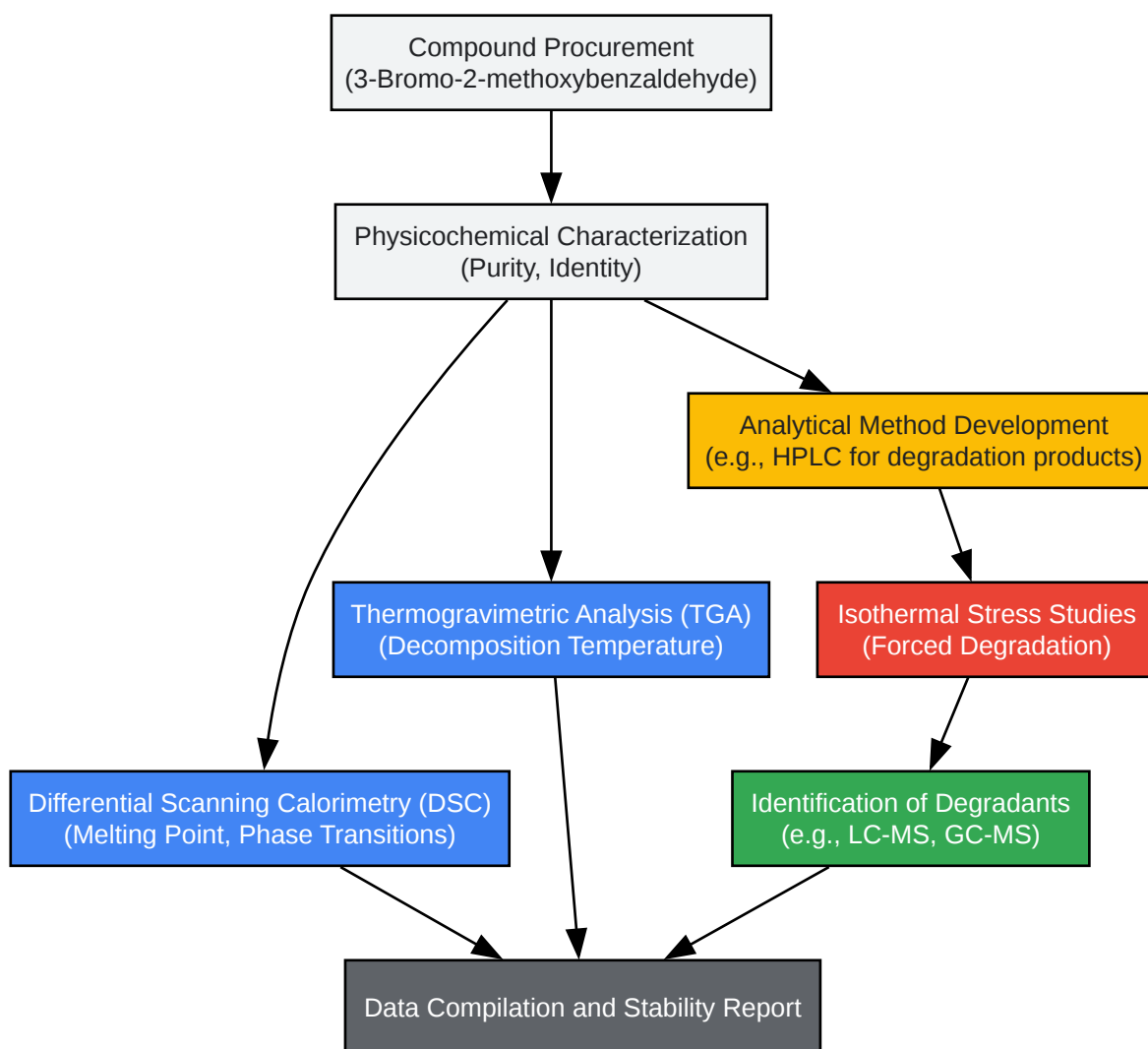
Methodology:

- **Sample Preparation:** A slightly larger sample (typically 5-10 mg) is placed in a TGA pan (e.g., alumina or platinum).

- **Instrument Setup:** The TGA instrument's balance and temperature sensors are calibrated.
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen or air) over a wide temperature range.
- **Data Analysis:** The mass of the sample is continuously recorded as a function of temperature. The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, which is often defined as the temperature at which a 5% mass loss occurs. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.

Logical Workflow for Thermo-stability Assessment

The following diagram illustrates a logical workflow for assessing the thermo-stability of a compound like **3-Bromo-2-methoxybenzaldehyde**.



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Caption: Workflow for Thermo-stability Assessment.

Signaling Pathways and Drug Development

Currently, there is no specific information available in the searched literature linking **3-Bromo-2-methoxybenzaldehyde** to defined signaling pathways or detailing its use in drug development programs where thermal stability would be a critical parameter.

Conclusion

The thermo-stability of **3-Bromo-2-methoxybenzaldehyde** has not been extensively characterized in publicly available scientific literature. Based on the analysis of its isomers, it is

a solid at room temperature and likely decomposes at elevated temperatures to produce carbon oxides and hydrogen bromide. For a definitive understanding of its thermal properties, experimental studies using techniques such as DSC and TGA are essential. Such data is critical for ensuring the safe handling, storage, and application of this compound in research and drug development.

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